

A Technical Guide to the Physical Properties of 3,5-Dimethyl-4-iodophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dimethyl-4-iodophenol

Cat. No.: B1301097

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **3,5-Dimethyl-4-iodophenol**, with a specific focus on its melting point and solubility characteristics. The information herein is intended to support research and development activities by providing key data and standardized experimental protocols.

Core Physical Properties

The physical characteristics of **3,5-Dimethyl-4-iodophenol** are crucial for its handling, purification, and application in synthetic chemistry and drug development. Key quantitative data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₉ IO
Molecular Weight	248.06 g/mol
Melting Point	129-133 °C
Appearance	Solid
Solubility	While specific quantitative data for 3,5-Dimethyl-4-iodophenol is not readily available, based on the structurally similar compound 4-iodophenol, it is expected to be slightly soluble in water and soluble in common organic solvents such as ethanol, ether, and acetone.

Experimental Protocols

The following sections detail standardized methodologies for the determination of the melting point and solubility of **3,5-Dimethyl-4-iodophenol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The following protocol is a general method for determining the melting point range of an organic compound.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** A small amount of **3,5-Dimethyl-4-iodophenol** is placed in a mortar and finely ground with a pestle.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- **Heating:** The apparatus is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range from the initial to the final temperature.

Solubility Determination

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature. The following qualitative protocol can be used to determine the solubility of **3,5-Dimethyl-4-iodophenol** in various solvents.

Materials:

- Test tubes and rack
- Spatula
- Graduated pipettes or cylinders
- Vortex mixer (optional)
- **3,5-Dimethyl-4-iodophenol**

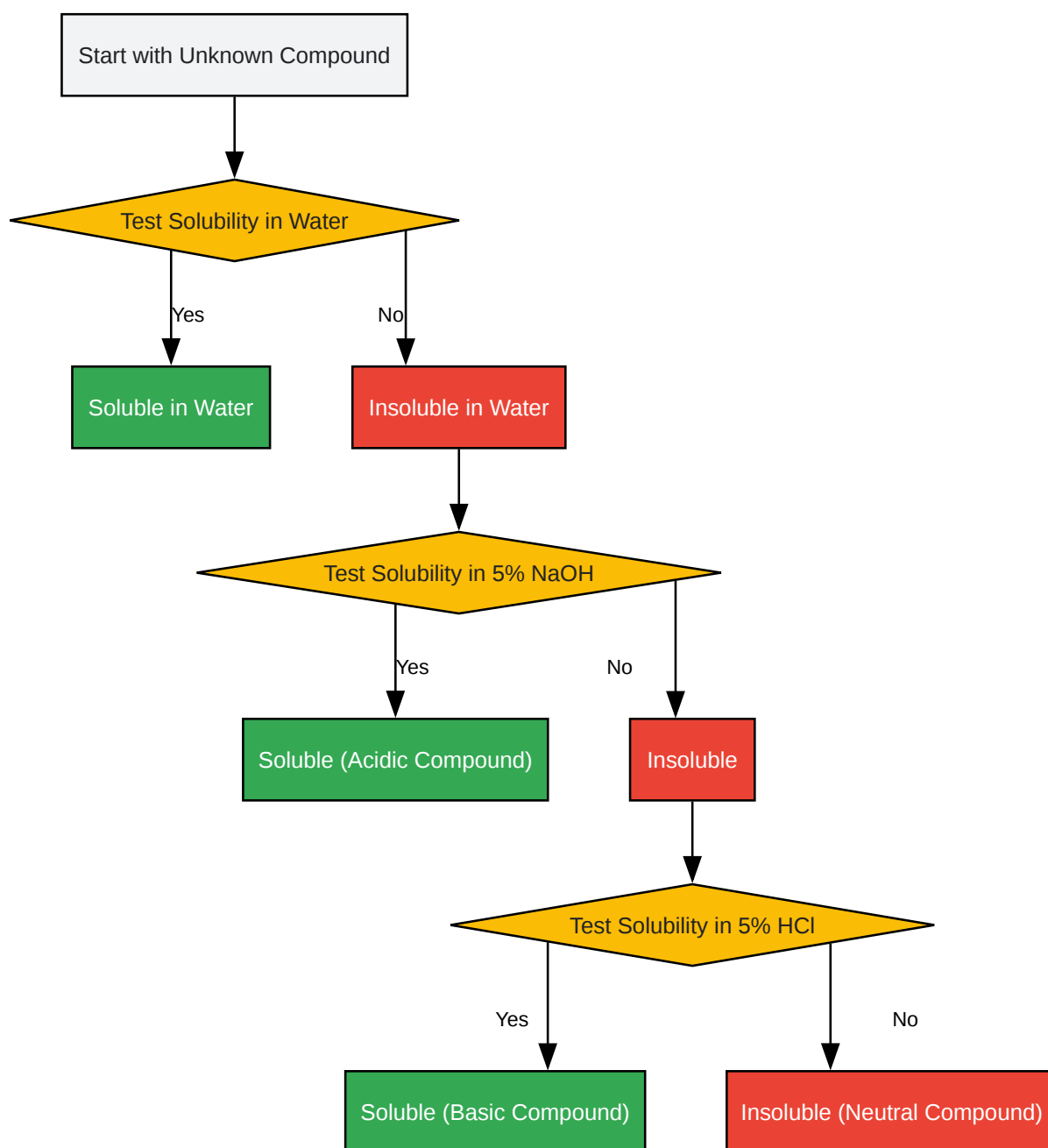
- Solvents: Water, 5% NaOH (aq), 5% NaHCO₃ (aq), 5% HCl (aq), Ethanol, Acetone, Dimethyl Sulfoxide (DMSO)

Procedure:

- Sample Addition: Approximately 10-20 mg of **3,5-Dimethyl-4-iodophenol** is placed into a clean, dry test tube.
- Solvent Addition: 1 mL of the selected solvent is added to the test tube.
- Mixing: The mixture is agitated vigorously for 1-2 minutes. A vortex mixer can be used for thorough mixing.
- Observation: The mixture is observed to determine if the solid has dissolved completely. If the solid has dissolved, the compound is classified as "soluble" in that solvent. If a significant amount of solid remains, it is classified as "insoluble." For intermediate cases, it may be classified as "sparingly soluble."
- Systematic Testing: The procedure is repeated for each of the specified solvents to build a solubility profile for the compound. The logical progression of this testing is illustrated in the workflow diagram below.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the systematic determination of the solubility of an organic compound like **3,5-Dimethyl-4-iodophenol**.



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Caption: A flowchart for the systematic solubility testing of an organic compound.

- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 3,5-Dimethyl-4-iodophenol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1301097#physical-properties-of-3-5-dimethyl-4-iodophenol-melting-point-solubility\]](https://www.benchchem.com/product/b1301097#physical-properties-of-3-5-dimethyl-4-iodophenol-melting-point-solubility)

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com